

Application Notes and Protocols for 5-Oxoprollyltryptophan in Drug Design and Development

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Compound of Interest

Compound Name: 5-Oxoprollyltryptophan

Cat. No.: B1664667

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Introduction:

5-Oxoprollyltryptophan, also known as pyroglutamyl-tryptophan (pGlu-Trp), is a dipeptide of significant interest in drug design and development. It is composed of pyroglutamic acid and the essential amino acid tryptophan. The N-terminal pyroglutamyl residue, a cyclic lactam, confers remarkable stability against aminopeptidases, enhancing the peptide's potential bioavailability and half-life compared to peptides with a free N-terminus.[1][2][3] While research on this specific dipeptide is nascent, the known biological activities of other pyroglutamyl peptides—including anti-inflammatory, antidepressant, and hepatoprotective properties—and the diverse roles of tryptophan metabolites in immunity and neurotransmission suggest that **5-Oxoprollyltryptophan** is a promising scaffold for therapeutic agent development.[2][4][5]

These application notes provide a framework for the synthesis, purification, and biological evaluation of **5-Oxoprollyltryptophan**, offering researchers and drug development professionals a starting point for exploring its therapeutic potential.

Synthesis and Purification of 5-Oxoprollyltryptophan

The synthesis of **5-Oxoprollyltryptophan** can be efficiently achieved using Fmoc solid-phase peptide synthesis (SPPS). This method allows for the controlled, stepwise addition of amino acids to a solid resin support, followed by cleavage and purification.[6][7][8]

Experimental Protocol: Solid-Phase Peptide Synthesis (Fmoc/tBu Strategy)

Materials:

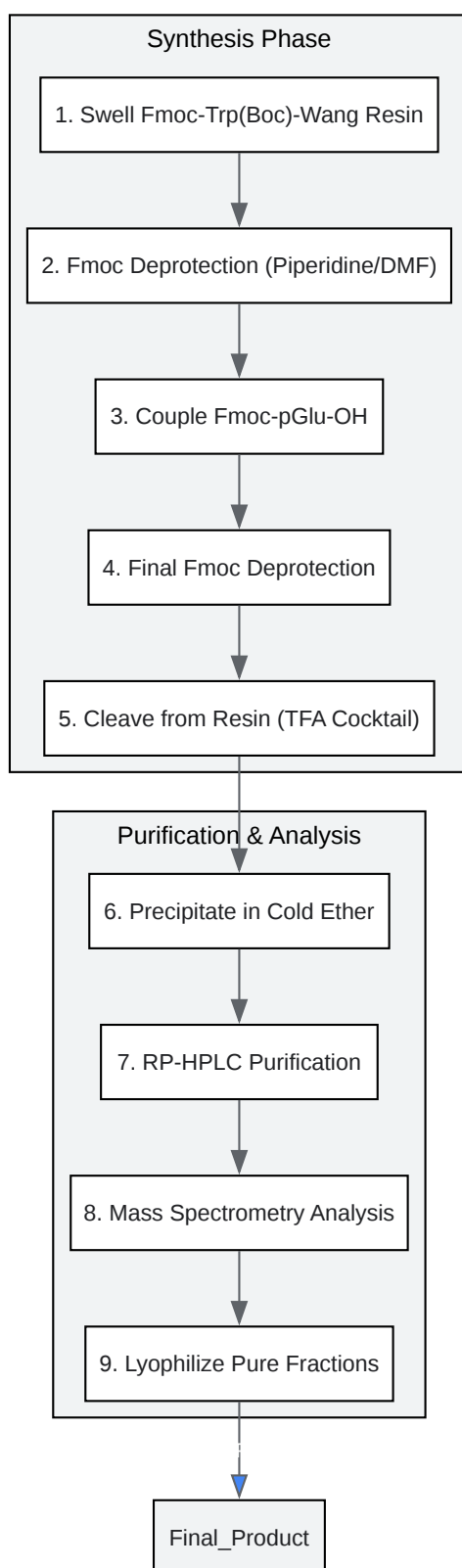
- Fmoc-Trp(Boc)-Wang resin
- Fmoc-pGlu-OH
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure® or Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Dithiothreitol (DTT)
- Diatomaceous earth
- Diethyl ether
- Acetonitrile (ACN)
- High-performance liquid chromatography (HPLC) system

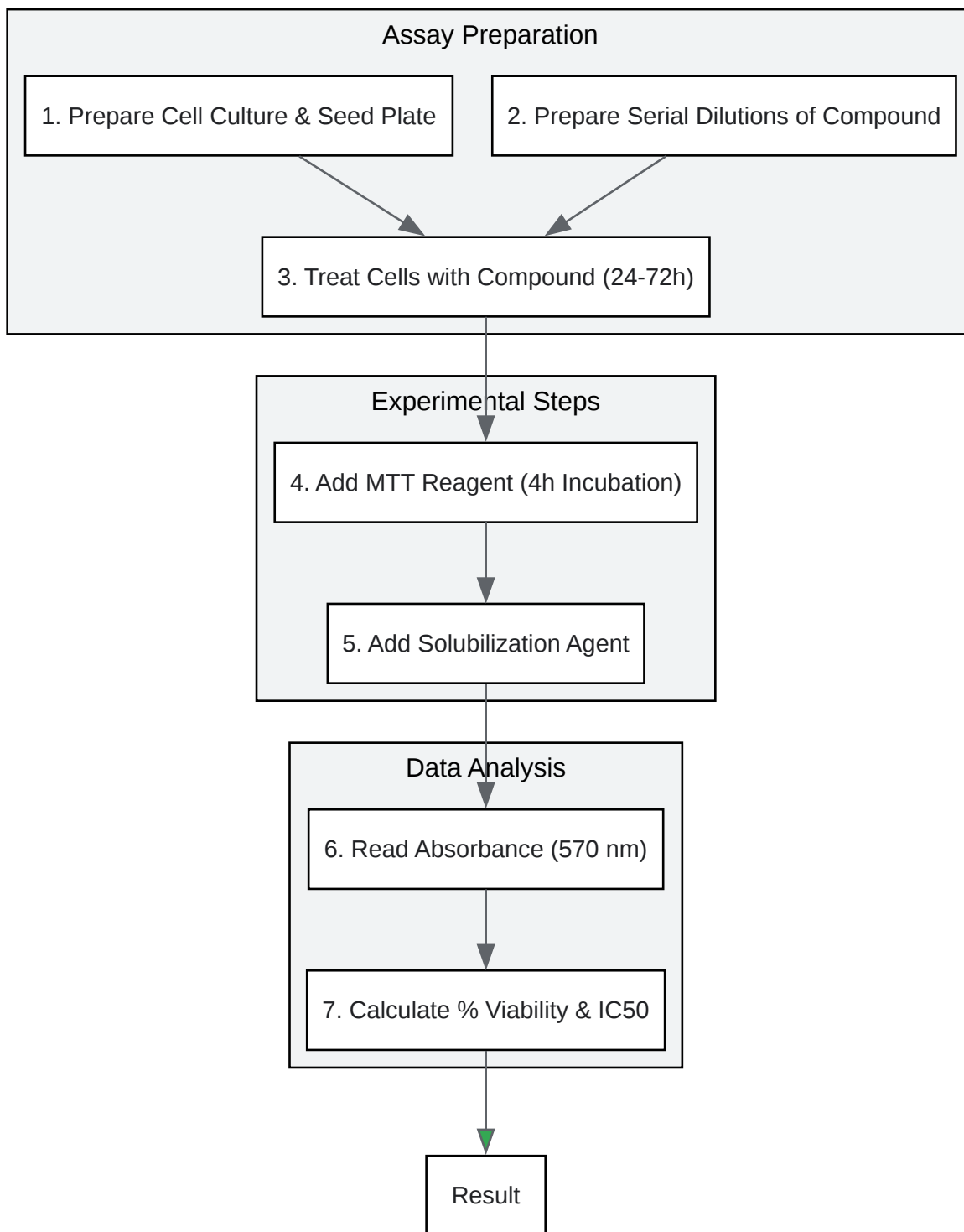
Procedure:

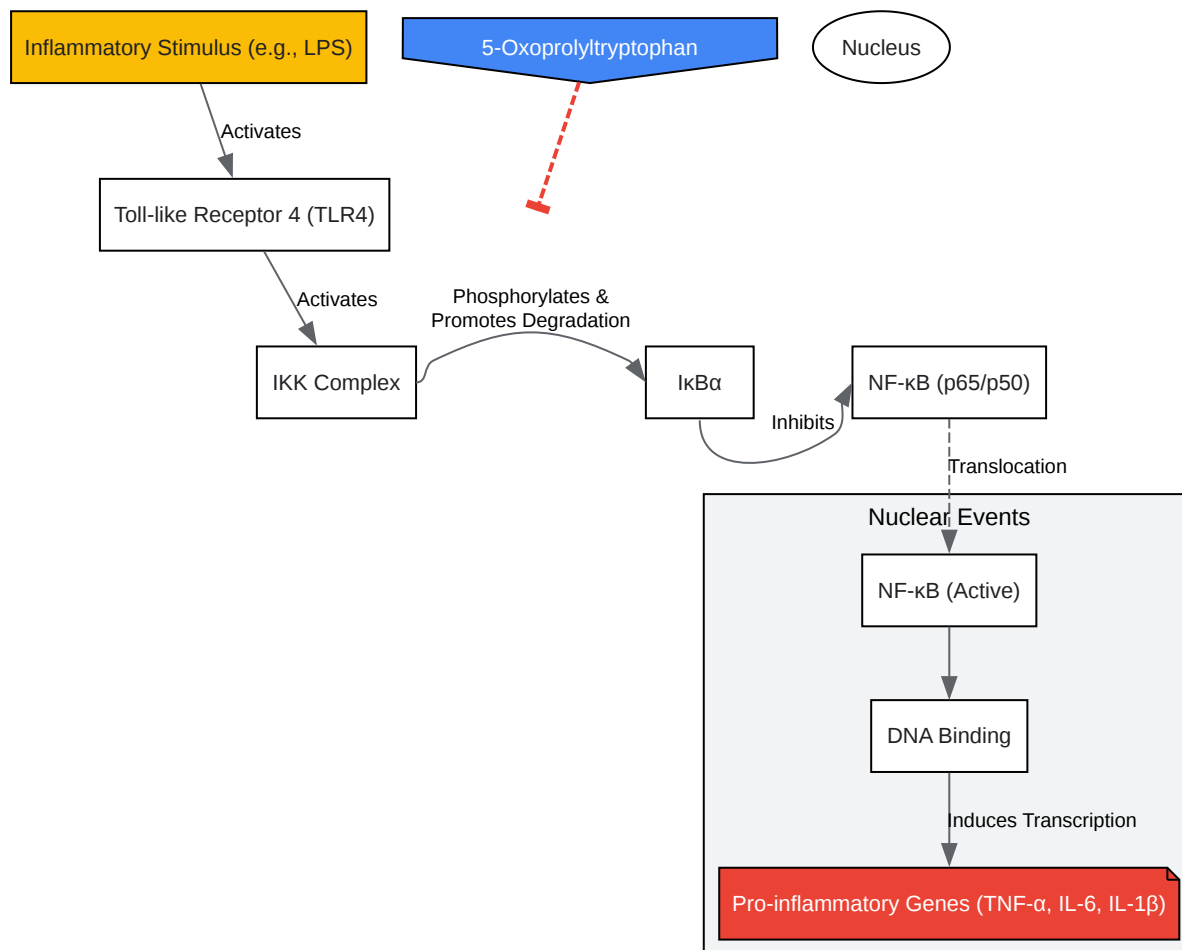
- Resin Preparation:

- Place Fmoc-Trp(Boc)-Wang resin in a peptide synthesis vessel.
- Swell the resin in DMF for 1 hour, then wash three times with DMF.
- Fmoc Deprotection:
 - Add a solution of 20% piperidine in DMF to the resin.
 - Agitate for 5 minutes, drain, and add a fresh 20% piperidine solution.
 - Agitate for an additional 15 minutes.
 - Wash the resin thoroughly with DMF (5 times), DCM (3 times), and DMF (3 times) to remove piperidine.
- Coupling of Pyroglutamic Acid:
 - In a separate vial, dissolve Fmoc-pGlu-OH (3 eq), DIC (3 eq), and OxymaPure® (3 eq) in DMF.
 - Pre-activate the mixture for 5-10 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate for 2 hours at room temperature.
 - Perform a Kaiser test to confirm complete coupling (a negative result indicates success). If incomplete, repeat the coupling step.
 - Wash the resin with DMF (5 times).
- Final Fmoc Deprotection:
 - Repeat step 2 to remove the Fmoc group from the N-terminal pyroglutamic acid.
- Cleavage and Deprotection:
 - Prepare a cleavage cocktail: 92.5% TFA, 2.5% H₂O, 2.5% DTT, 2.5% TIS. Caution: Work in a fume hood.

- Wash the resin with DCM and dry under a stream of nitrogen.
- Add the cleavage cocktail to the resin and agitate for 3 hours at room temperature.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Precipitate the crude peptide by adding it to cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash twice.
- Dry the crude peptide pellet under vacuum.
- Purification and Analysis:
 - Dissolve the crude peptide in a minimal amount of ACN/water.
 - Purify the peptide using reverse-phase HPLC (RP-HPLC) with a C18 column.
 - Analyze the collected fractions by mass spectrometry to confirm the identity of **5-Oxopropyltryptophan** (Expected MW: 315.33 g/mol).
 - Lyophilize the pure fractions to obtain the final product as a white powder.







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